

Spectroscopic Profile of o-Tolyl Isocyanate: A Technical Guide

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Compound of Interest

Compound Name: *o*-Tolyl isocyanate

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An In-depth Analysis of NMR, IR, and Mass Spectrometry Data for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for **o-tolyl isocyanate**, a crucial reagent and intermediate in organic synthesis and drug discovery. The following sections present detailed Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside generalized experimental protocols for these analytical techniques. This document is intended to serve as a valuable resource for scientists and researchers, facilitating compound verification, reaction monitoring, and quality control.

Spectroscopic Data Summary

The empirical formula for **o-tolyl isocyanate** is C_8H_7NO , with a molecular weight of 133.15 g/mol. The spectroscopic data presented below provides unambiguous confirmation of its chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

1H NMR (Proton NMR) Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.20 - 7.05	Multiplet	4H	Aromatic Protons (C ₆ H ₄)
2.35	Singlet	3H	Methyl Protons (-CH ₃)

¹³C NMR (Carbon-13 NMR) Data

Chemical Shift (δ) ppm	Assignment
136.2	Aromatic Carbon (C-CH ₃)
130.8	Aromatic Carbon
129.5	Isocyanate Carbon (-NCO)
127.0	Aromatic Carbon
125.8	Aromatic Carbon (C-NCO)
125.2	Aromatic Carbon
18.1	Methyl Carbon (-CH ₃)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **o-tolyl isocyanate** is characterized by a strong, sharp absorption band for the isocyanate group.

Wavenumber (cm ⁻¹)	Intensity	Assignment
2270	Strong, Sharp	N=C=O Asymmetric Stretch
1500 - 1450	Medium	Aromatic C=C Stretch
1380	Medium	C-H Bend (CH ₃)
750	Strong	C-H Bend (ortho-disubstituted aromatic)

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, confirming the molecular weight and offering insights into its structure.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Assignment
133	100	[M] ⁺ (Molecular Ion)
105	80	[M - CO] ⁺
91	60	[C ₇ H ₇] ⁺ (Tropylium ion)
77	40	[C ₆ H ₅] ⁺

Experimental Protocols

The following are generalized protocols for acquiring spectroscopic data for small organic molecules like **o-tolyl isocyanate**. Instrument-specific parameters should be optimized for best results.

NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of **o-tolyl isocyanate** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a clean, dry NMR tube.
- **Instrumentation:** Acquire the spectra on a standard NMR spectrometer (e.g., 300 or 500 MHz).

- **^1H NMR Acquisition:** Obtain a one-dimensional proton spectrum using a standard pulse sequence. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a spectral width covering the expected chemical shift range (typically 0-12 ppm), and a relaxation delay of 1-5 seconds.
- **^{13}C NMR Acquisition:** Obtain a one-dimensional carbon spectrum with proton decoupling. A larger number of scans is typically required compared to ^1H NMR due to the low natural abundance of ^{13}C . The spectral width should encompass the expected range for organic molecules (typically 0-220 ppm).

Infrared (IR) Spectroscopy

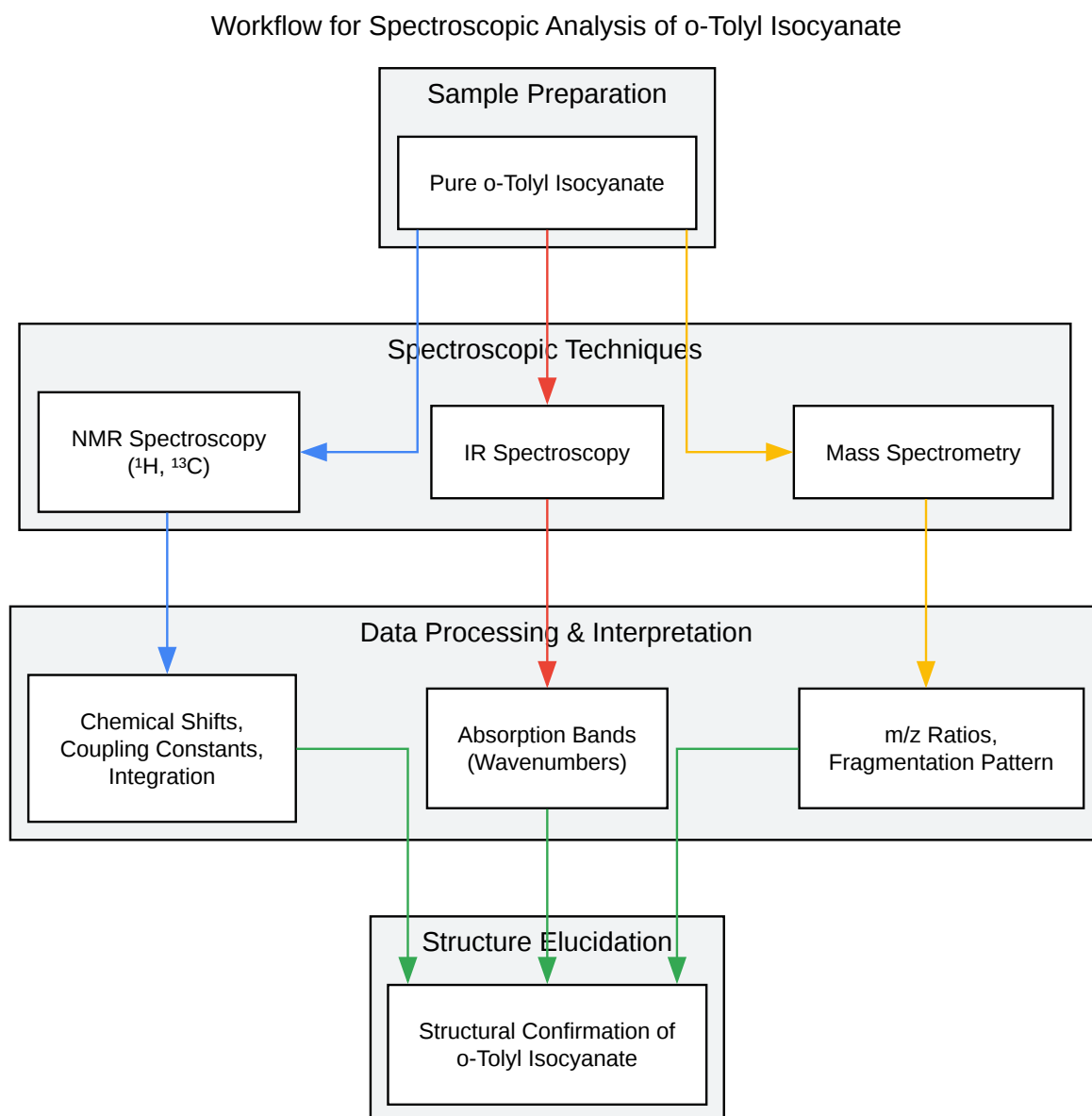
- **Sample Preparation:** For a liquid sample like **o-tolyl isocyanate**, a thin film can be prepared by placing a drop of the neat liquid between two salt plates (e.g., NaCl or KBr).
- **Instrumentation:** Use a Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum over the mid-IR range (typically $4000\text{--}400\text{ cm}^{-1}$). A background spectrum of the clean salt plates should be acquired and subtracted from the sample spectrum.

Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of **o-tolyl isocyanate** in a volatile organic solvent (e.g., methanol or acetonitrile) into the mass spectrometer via a suitable ionization source.
- **Ionization:** Electron Ionization (EI) is a common method for small, volatile molecules and typically provides detailed fragmentation patterns.
- **Mass Analysis:** The ions are separated based on their mass-to-charge ratio by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** The detector records the abundance of each ion, generating the mass spectrum.

Visualized Workflow: Spectroscopic Analysis of an Organic Compound

The following diagram illustrates the logical workflow for the spectroscopic characterization of an organic compound such as **o-tolyl isocyanate**.



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